

# Technical Support Center: Sodium 2-Naphtholate Safe Handling and Disposal

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## Compound of Interest

Compound Name: Sodium 2-naphtholate

Cat. No.: B1613159

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This guide provides essential safety information, troubleshooting advice, and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **sodium 2-naphtholate**.

## Frequently Asked Questions (FAQs)

Q1: What is **sodium 2-naphtholate** and what are its primary laboratory uses?

**Sodium 2-naphtholate** (CAS No. 875-83-2) is the sodium salt of 2-naphthol.<sup>[1]</sup> It is a grayish-white powder that may turn reddish or brownish upon exposure to light and air.<sup>[2]</sup> In the laboratory, it is primarily used in organic synthesis as a reagent, particularly as an intermediate in the production of dyes and pigments and as a coupling agent in diazonium reactions.<sup>[2][3]</sup>

Q2: What are the main hazards associated with **sodium 2-naphtholate**?

While specific hazard data for **sodium 2-naphtholate** is limited, it is important to handle it with care. The parent compound, 2-naphthol, is known to be harmful if swallowed or inhaled and can cause serious eye irritation.<sup>[4]</sup> It is also considered very toxic to aquatic life.<sup>[4]</sup> Given its relationship to 2-naphthol, similar precautions should be taken.

Q3: What personal protective equipment (PPE) should I wear when handling **sodium 2-naphtholate**?

To ensure personal safety, the following PPE is recommended:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are essential.
- Skin Protection: A lab coat or chemical-resistant apron should be worn. In cases of potential significant exposure, impervious clothing may be necessary.[\[5\]](#)
- Respiratory Protection: If working with the powder outside of a fume hood or if dust is generated, a NIOSH-approved respirator is recommended.[\[5\]](#)

Q4: How should I properly store **sodium 2-naphtholate**?

Store **sodium 2-naphtholate** in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#) It should be protected from light and air to prevent degradation.[\[2\]](#)

Q5: What should I do in case of a spill?

In the event of a spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as listed in Q3.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[\[4\]](#)
- For larger spills, prevent the material from entering drains or waterways.[\[6\]](#)
- After the material has been collected, clean the spill area with a suitable solvent and then wash with soap and water.

## Troubleshooting Guides

Issue	Possible Cause	Troubleshooting Steps
Sodium 2-naphtholate has changed color (reddish/brownish).	Exposure to light and air.	This indicates potential degradation. While it may still be usable for some applications, for sensitive reactions, it is recommended to use a fresh, unopened container of the reagent. Store the material properly to prevent this from occurring.
Inconsistent experimental results.	Impure starting material.	The purity of sodium 2-naphtholate can affect reaction outcomes. Consider purifying the material if you suspect impurities. Also, ensure the material has not degraded (see above).
Difficulty in dissolving the compound.	Incorrect solvent choice.	Sodium 2-naphtholate is soluble in alcohol, ether, and chloroform, but almost insoluble in water. <sup>[1]</sup> Ensure you are using an appropriate solvent for your application.

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NaO	[1]
Molecular Weight	166.15 g/mol	[2]
CAS Number	875-83-2	[1]
Appearance	Grayish-white powder	[2]
Water Solubility	Almost insoluble	[1]
Solubility	Soluble in alcohol, ether, chloroform	[1]

## Experimental Protocol: Safe Handling and Disposal Workflow

This protocol outlines the key steps for safely managing **sodium 2-naphtholate** throughout a typical laboratory workflow, from initial handling to final disposal.

### 1. Pre-Experiment Preparation:

- Consult the Safety Data Sheet (SDS).
- Ensure all necessary PPE is available and in good condition.
- Verify that the fume hood is functioning correctly.
- Prepare a designated waste container for **sodium 2-naphtholate** waste.

### 2. Handling and Use:

- Conduct all manipulations of solid **sodium 2-naphtholate** within a chemical fume hood to minimize inhalation exposure.
- Weigh the required amount of the compound carefully to avoid generating dust.
- Keep the container tightly sealed when not in use.

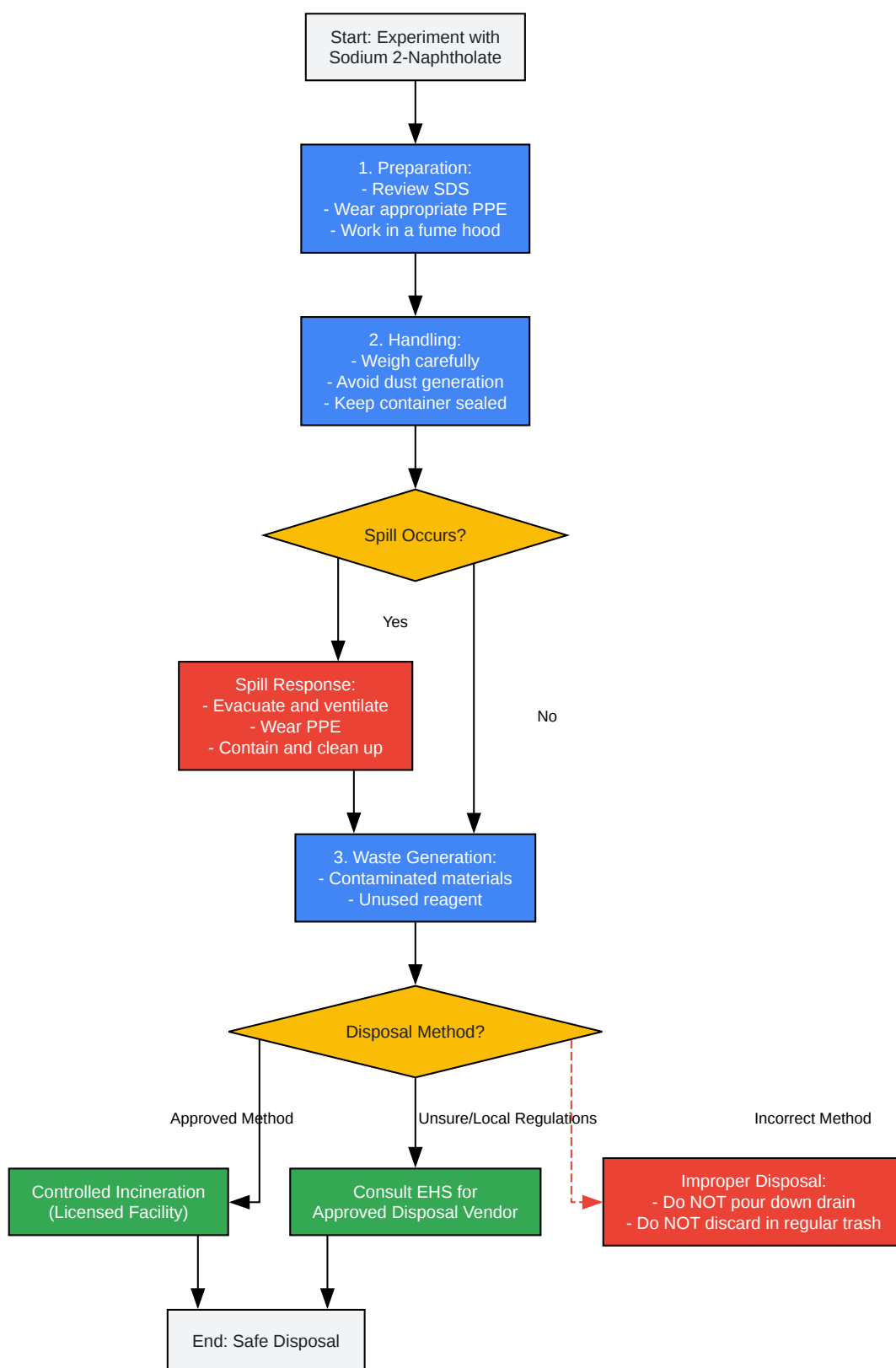
### 3. Post-Experiment Decontamination:

- Wipe down the work area with an appropriate solvent to remove any residual contamination.
- Thoroughly wash any glassware that came into contact with the compound.

#### 4. Waste Disposal:

- All solid waste contaminated with **sodium 2-naphtholate** should be placed in a clearly labeled, sealed hazardous waste container.
- Unused or waste **sodium 2-naphtholate** should be disposed of as hazardous chemical waste.
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[5]</sup><sup>[6]</sup>
- Do not dispose of **sodium 2-naphtholate** down the drain or in regular trash.<sup>[6]</sup>
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures and to ensure compliance with local regulations.<sup>[1]</sup>

## Visual Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **sodium 2-naphtholate**.

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